

An In-depth Technical Guide to the Safe Handling of N,N-Diethylacetamide

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Compound of Interest

Compound Name: **N,N-Diethylacetamide**

Cat. No.: **B146574**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **N,N-Diethylacetamide** (DEAA), a versatile intermediate used in the synthesis of various compounds, including insecticides like phosphamidon.^[1] Adherence to these guidelines is crucial for ensuring a safe laboratory environment.

Chemical and Physical Properties

N,N-Diethylacetamide is a combustible liquid that presents several handling challenges. ^[2] A summary of its key physical and chemical properties is provided below.

Property	Value	Source(s)
Molecular Formula	C8H15NO2	[1] [3]
Molecular Weight	157.21 g/mol	[3] [4]
Appearance	Colorless to yellow-orange, clear liquid	[3]
Odor	Amine-like	[3]
Boiling Point	85 - 87 °C at 1 hPa; 213 - 218 °C at 1013 hPa	[3]
Melting Point	-72.99 °C	[3]
Flash Point	94 °C (closed cup)	[2] [3]
Density	0.995 g/cm³ at 20 °C	[3]
Solubility	10 g/l in water at 26 °C	[3]

Toxicological Data

Limited animal experiments suggest low to moderate toxicity.[\[4\]](#) However, the available data indicates that **N,N-Diethylacetamide** is harmful if swallowed, inhaled, or in contact with skin.

Test	Species	Route	Value	Source(s)
LD50	Rat	Oral	4760 mg/kg	[3] [5]
LD50	Rat	Dermal	> 2000 mg/kg	[5]
Skin				
Corrosion/Irritation	Rabbit	Skin	Mild skin irritation - 24 h	[3]

Hazard Identification and GHS Classification

N,N-Diethylacetooacetamide is classified as a hazardous substance. The following table summarizes its GHS hazard statements.

Hazard Class	Hazard Statement	Source(s)
Flammable liquids	H227: Combustible liquid	
Acute toxicity, Oral	H302: Harmful if swallowed	
Acute toxicity, Dermal	H312: Harmful in contact with skin	
Acute toxicity, Inhalation	H332: Harmful if inhaled	
Skin irritation	H315: Causes skin irritation	
Eye irritation	H319: Causes serious eye irritation	
Specific target organ toxicity	H335: May cause respiratory irritation	

Safe Handling and Storage Protocols

Proper handling and storage are paramount to minimize exposure risks.

Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood.[6]
- Avoid breathing vapors, mist, or gas.[3]
- Keep away from open flames, hot surfaces, and sources of ignition.[6]
- Take precautionary measures against static discharge.
- Avoid contact with skin and eyes.[5][6]
- Do not eat, drink, or smoke when using this product.
- Wash hands thoroughly after handling and before breaks.[3]

Storage:

- Store in a cool, dry, and well-ventilated place.[3][5][6]
- Keep the container tightly closed.[3][5][6]
- Store away from incompatible materials such as strong oxidizing agents and metals.[5]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **N,N-Diethylacetacetamide**.

PPE Type	Specifications	Source(s)
Eye/Face Protection	Wear safety glasses with side-shields or chemical safety goggles. Use equipment tested and approved under government standards such as NIOSH (US) or EN 166 (EU).	[5][6]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure. The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.	[3][5][6]
Respiratory Protection	If risk assessment shows air-purifying respirators are appropriate, use a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges as a backup to engineering controls. If the respirator is the sole means of protection, use a full-face supplied air respirator.	[3]

Emergency Procedures

First-Aid Measures:

- General Advice: Consult a physician and show them the safety data sheet.[3]
- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[3][7]

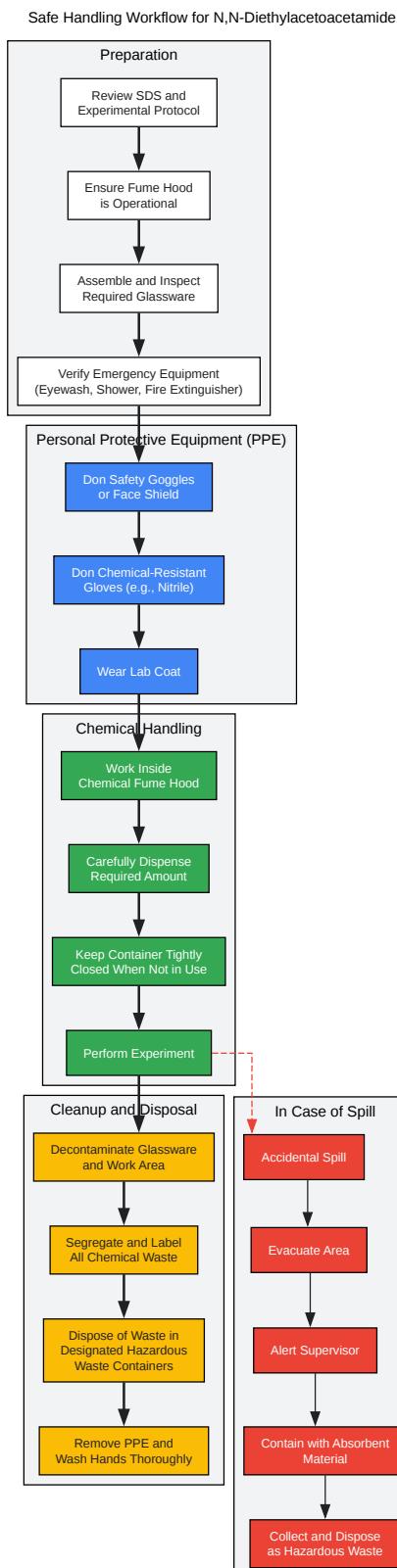
- In Case of Skin Contact: Take off immediately all contaminated clothing. Wash off with soap and plenty of water. Consult a physician.[3]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Get medical attention.[5]
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician immediately.[3][6]

Accidental Release Measures:

- Use personal protective equipment and ensure adequate ventilation.[3]
- Remove all sources of ignition.[6]
- Prevent further leakage or spillage if safe to do so. Do not let the chemical enter drains.[7]
- Soak up with inert absorbent material (e.g., sand, silica gel, universal binder) and dispose of as hazardous waste. Keep in suitable, closed containers for disposal.[3][5]

Experimental Workflow for Safe Handling

The following diagram illustrates the standard operating procedure for safely handling **N,N-Diethylacetooacetamide** in a laboratory setting.



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Caption: Workflow for safe handling of **N,N-Diethylacetamide**.

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